

Application Notes and Safety Protocols for 2-Methyl-2H-indazole

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Compound of Interest

Compound Name: 2-Methyl-2H-indazole

CAS No.: 4838-00-0

Cat. No.: B1295369

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Introduction: The Role of 2-Methyl-2H-indazole in Modern Synthesis

2-Methyl-2H-indazole is a heterocyclic aromatic compound that serves as a pivotal structural motif and intermediate in medicinal chemistry and materials science.^{[1][2]} As a member of the indazole family, which features a fused benzene and pyrazole ring, it offers a versatile scaffold for developing novel therapeutic agents.^{[2][3]} Indazole derivatives are integral to a wide range of pharmacologically active compounds, demonstrating activities such as anti-tumor, anti-inflammatory, and anti-diabetic properties.^{[1][2][4]} For instance, the indazole core is a key component in the synthesis of the antitumor drug pazopanib.^[4]

Given its utility and reactivity, a comprehensive understanding of its chemical properties and, more critically, its safety profile is essential for any researcher or drug development professional. This document provides a detailed guide to the safe handling, storage, and application of **2-Methyl-2H-indazole**, grounded in established safety data and practical laboratory experience. The protocols herein are designed to ensure both experimental integrity and the highest standards of personal and environmental safety.

Section 1: Chemical and Physical Properties

A foundational understanding of a compound's physical properties is the first step in safe and effective experimental design. The key properties of **2-Methyl-2H-indazole** are summarized below.

Property	Value	Source
CAS Number	4838-00-0	[5] [6]
Molecular Formula	C ₈ H ₈ N ₂	[6] [7] [8]
Molecular Weight	132.16 g/mol	[6] [7] [8]
Appearance	White to Yellow Solid	
Purity	Typically ≥97%	[8] [9]
Storage	Sealed in a dry, room temperature environment	[5] [10]

Section 2: Hazard Identification and Safety Precautions (MSDS Synthesis)

2-Methyl-2H-indazole and its derivatives are classified as hazardous substances. The following information synthesizes typical findings from Safety Data Sheets (SDS) to provide a clear hazard profile.

GHS Hazard Classification

The compound is consistently classified under the Globally Harmonized System (GHS) with the following hazards.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[9]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[9]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[9]

Signal Word:Warning[5]

Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory to mitigate the identified risks. The choice of PPE is not merely a checklist; it is a system designed to prevent all routes of exposure.

- Hand Protection: Wear nitrile or neoprene protective gloves (European standard - EN 166). [11] Double-gloving is recommended during transfer of the solid material to prevent exposure from a compromised outer glove.
- Eye and Face Protection: Use chemical safety goggles that form a seal around the eyes.[11] If there is a splash risk during solution preparation, a full-face shield should be worn in addition to goggles.
- Skin and Body Protection: A flame-retardant laboratory coat is required. Long-sleeved clothing must be worn to ensure no skin is exposed.[11][12]
- Respiratory Protection: All handling of the solid compound must be performed in a certified chemical fume hood to prevent inhalation of dust or powder.[11][13] If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate particulate filter is necessary.[14]

Engineering Controls and Safe Handling

Engineering controls are the primary line of defense. Their proper use is non-negotiable.

- Chemical Fume Hood: Use a well-ventilated fume hood for all weighing, transfer, and reaction setup procedures.[\[11\]](#)[\[13\]](#) This prevents systemic exposure by inhalation and contains any potential spills.
- Safe Handling Practices:
 - Avoid generating dust when handling the solid.[\[14\]](#)
 - Do not eat, drink, or smoke in the laboratory or when handling this product.[\[13\]](#)[\[14\]](#)
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[14\]](#)[\[15\]](#)
 - Ensure an eyewash station and safety shower are immediately accessible and have been recently tested.[\[12\]](#)

Storage and Incompatibility

Proper storage is crucial for maintaining chemical integrity and preventing hazardous situations.

- Storage Conditions: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[\[11\]](#)[\[14\]](#)[\[15\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong bases, and amines, as these can lead to vigorous or uncontrolled reactions.[\[11\]](#)[\[12\]](#)

Section 3: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.

First-Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[11\]](#)[\[15\]](#)
If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[11\]](#)

- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[11\]](#)[\[12\]](#) Remove all contaminated clothing and wash it before reuse.[\[12\]](#) If skin irritation occurs or persists, seek medical advice.[\[11\]](#)
- If in Eyes: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[\[12\]](#)[\[14\]](#) Remove contact lenses if present and easy to do so.[\[12\]](#) Seek immediate medical attention.[\[14\]](#)
- If Swallowed: Rinse the mouth thoroughly with water.[\[11\]](#) Do NOT induce vomiting.[\[11\]](#) Call a poison control center or doctor immediately for treatment advice.[\[11\]](#)

Fire-Fighting Measures

While not highly flammable, containers may burn if exposed to fire.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[12\]](#)
- Specific Hazards: Thermal decomposition can release toxic and irritating gases, including nitrogen oxides (NO_x) and carbon monoxide (CO).[\[11\]](#)[\[12\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[12\]](#)

Accidental Release (Spill) Protocol

A swift and safe response will prevent further contamination and exposure.

- Evacuate: Alert personnel in the immediate area and evacuate non-essential staff.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent the spill from entering drains or waterways.[\[13\]](#)[\[15\]](#)
- Clean-up:
 - Wearing full PPE, carefully sweep or vacuum up the spilled solid material, avoiding dust generation.[\[14\]](#)

- Place the spilled material into a clean, dry, labeled, and sealable container for hazardous waste disposal.[\[14\]](#)
- Decontaminate the spill area with an appropriate solvent and then wash with soap and water.
- Dispose: Dispose of the waste container according to local and national hazardous waste regulations.[\[11\]](#)

Section 4: Application Protocol Example: Synthesis of a 2-Substituted Indazole Derivative

This protocol details a representative synthetic application of **2-Methyl-2H-indazole**. The causality for each step is explained to enhance understanding and safety. This is a generalized procedure and may require optimization for specific substrates.

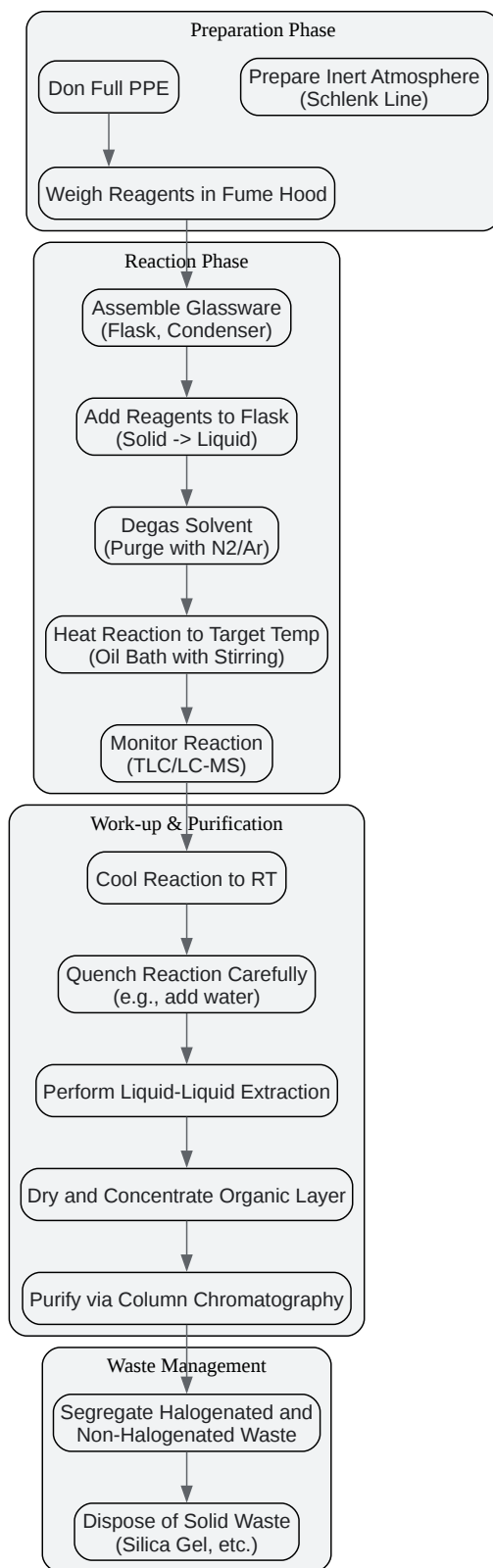
Objective: To perform a palladium-catalyzed cross-coupling reaction (e.g., Buchwald-Hartwig amination) using **2-Methyl-2H-indazole** as a coupling partner.

Materials and Reagents

- **2-Methyl-2H-indazole**
- Aryl halide (e.g., 4-bromotoluene)
- Palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$)
- Ligand (e.g., Xantphos)
- Base (e.g., Sodium tert-butoxide)
- Anhydrous solvent (e.g., Toluene)
- Nitrogen or Argon gas supply
- Standard laboratory glassware (Schlenk flask, condenser, etc.)

Experimental Workflow Visualization

The following diagram outlines the logical flow of the experimental procedure, emphasizing safety and control points.



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Caption: Experimental workflow from preparation to waste disposal.

Step-by-Step Protocol

- Inert Atmosphere Preparation: Assemble and dry all glassware in an oven. Assemble the reaction apparatus (e.g., a Schlenk flask with a magnetic stir bar and reflux condenser) while hot and place it under a high vacuum, then backfill with inert gas (Nitrogen or Argon). Repeat this cycle three times.
 - Causality: Many organometallic catalysts and reagents, particularly the phosphine ligands and strong bases, are sensitive to oxygen and moisture. An inert atmosphere prevents their degradation and ensures catalytic activity.
- Reagent Addition: In the fume hood, weigh **2-Methyl-2H-indazole**, the aryl halide, the palladium catalyst, the ligand, and the base into the reaction flask.
 - Causality: Adding solids first prevents them from clinging to the sides of the flask if added to a solvent. Weighing in the fume hood is a critical safety step due to the hazardous nature of the reagents.
- Solvent Addition: Add the anhydrous solvent via syringe through a rubber septum. Degas the resulting mixture by bubbling inert gas through it for 15-20 minutes.
 - Causality: Anhydrous solvent is used to prevent quenching the base and deactivating the catalyst. Degassing removes dissolved oxygen which can interfere with the catalytic cycle.
- Reaction Execution: Lower the flask into a pre-heated oil bath and stir the reaction mixture at the desired temperature (e.g., 100 °C) for the required time (typically 4-24 hours).
 - Causality: Heat provides the necessary activation energy for the cross-coupling reaction. Consistent stirring ensures homogeneity and even heat distribution.
- Reaction Monitoring: Periodically take small aliquots from the reaction mixture using a syringe to monitor progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Causality: Monitoring prevents running the reaction for an unnecessarily long time, which can lead to byproduct formation, and confirms when the starting materials have been consumed.
- Work-up: Once the reaction is complete, remove the flask from the oil bath and allow it to cool to room temperature. Carefully quench the reaction by slowly adding water or a saturated ammonium chloride solution.
 - Safety Causality: The quenching step neutralizes the strong base and should be done slowly and cautiously, as it can be exothermic.
- Extraction and Purification: Transfer the mixture to a separatory funnel and perform a liquid-liquid extraction with an appropriate organic solvent (e.g., ethyl acetate). Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product using column chromatography.
 - Causality: Extraction isolates the desired product from inorganic salts and water-soluble components. Chromatography separates the target compound from unreacted starting materials, catalyst residues, and byproducts.

Section 5: Waste Disposal

Proper waste management is a legal and ethical responsibility.

- Chemical Waste: All solutions containing **2-Methyl-2H-indazole**, its derivatives, or catalyst residues must be collected in a designated, labeled hazardous waste container.[\[11\]](#)
- Contaminated Materials: Used gloves, weighing paper, silica gel from chromatography, and any other contaminated disposable materials must be placed in a sealed bag and disposed of as solid hazardous waste.
- Consult Local Regulations: Always follow the specific waste disposal guidelines established by your institution and local environmental authorities.

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